

# Application Notes and Protocols: ARRY-382

## Solubility and Stability in DMSO

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### Compound of Interest

Compound Name: ARRY-382

Cat. No.: B1574561

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This document provides detailed information on the solubility and stability of the Colony-Stimulating Factor 1 Receptor (CSF-1R) inhibitor, **ARRY-382**, in Dimethyl Sulfoxide (DMSO). Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

## Compound Information

Note on Compound Identity: The designation "**ARRY-382**" has been associated with a potent and selective inhibitor of CSF-1R/c-Fms. It is important to distinguish this from Tucatinib, which is sometimes referred to by the synonym ARRY-380. This document specifically addresses the CSF-1R inhibitor **ARRY-382**.

## Solubility Data

The solubility of **ARRY-382** in DMSO has been reported by various suppliers. It is a potent solvent for this compound, enabling the preparation of high-concentration stock solutions for in vitro studies. However, it is important to note that moisture-absorbing DMSO can reduce solubility; therefore, the use of fresh, anhydrous DMSO is highly recommended.<sup>[1][2]</sup>

Table 1: Solubility of **ARRY-382** in DMSO

Supplier	Reported Solubility (mg/mL)	Reported Solubility (mM)	Notes
Selleck Chemicals	5 mg/mL	8.85 mM	Moisture-absorbing DMSO reduces solubility. Please use fresh DMSO.[1]
MedChemExpress	8.33 mg/mL	14.75 mM	Ultrasonic assistance may be needed. Hygroscopic DMSO has a significant impact on solubility; please use newly opened DMSO.[2]

## Stability and Storage

Proper storage of **ARRY-382**, both as a solid and in solution, is critical to maintain its integrity and activity.

Table 2: Storage and Stability of **ARRY-382**

Form	Storage Temperature	Stability	Source
Solid (Powder)	-20°C	3 years	[2]
Solid (Powder)	4°C	2 years	[2]
In DMSO	-80°C	1 year (aliquotted)	[1]
In DMSO	-80°C	6 months	[2]
In DMSO	-20°C	1 month	[1][2]

To prevent degradation from repeated freeze-thaw cycles, it is strongly recommended to aliquot stock solutions into single-use volumes.[1]

## Experimental Protocols

### Preparation of a 10 mM ARRY-382 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ARRY-382** in DMSO.

Materials:

- **ARRY-382** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

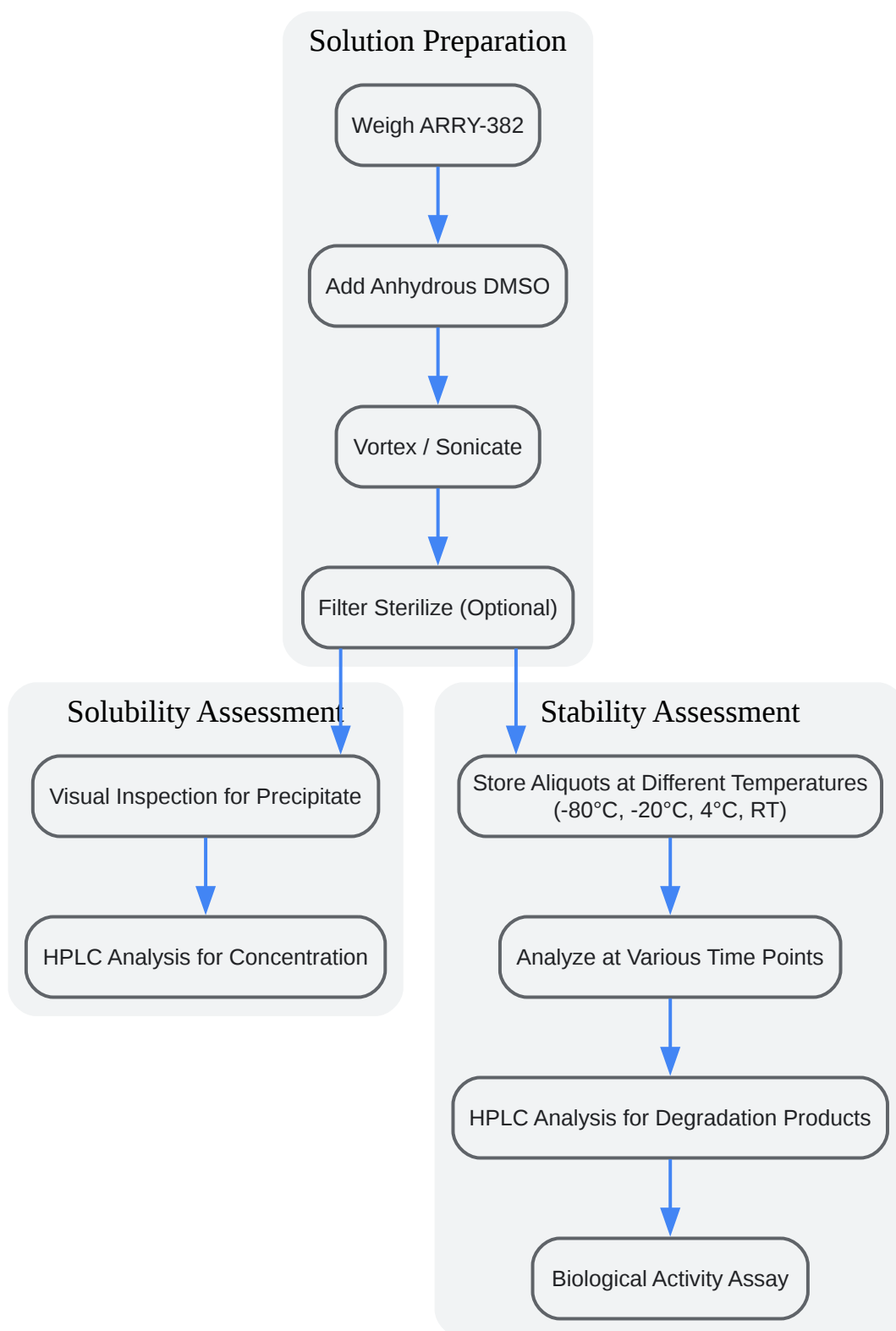
Procedure:

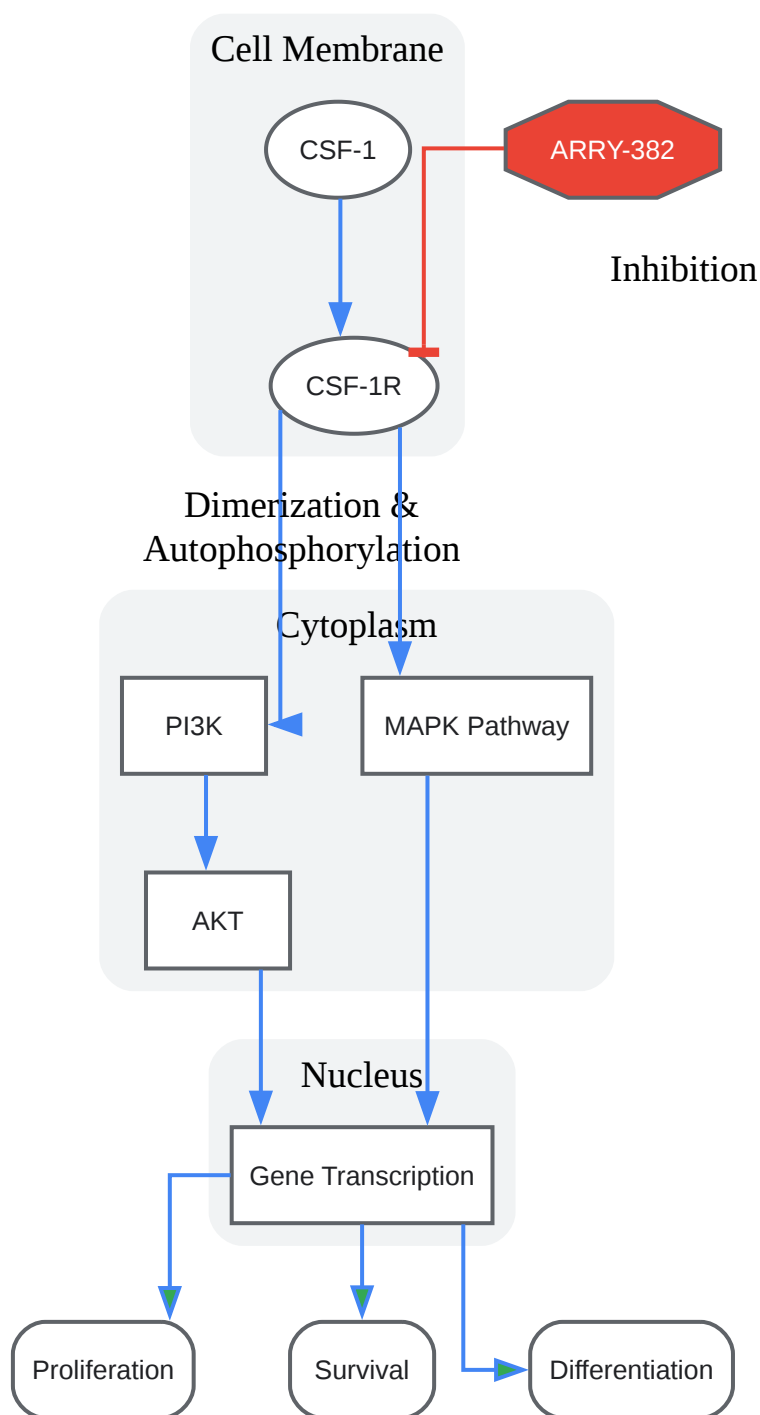
- Calculate the required mass of **ARRY-382**: The molecular weight of **ARRY-382** is 564.68 g/mol. [\[1\]](#) To prepare 1 mL of a 10 mM stock solution, you will need:
  - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ mL} \times (1 \text{ L} / 1000 \text{ mL}) \times 564.68 \text{ g/mol} \times (1000 \text{ mg} / 1 \text{ g}) = 5.647 \text{ mg}$
- Weigh **ARRY-382**: Carefully weigh out 5.65 mg of **ARRY-382** powder and place it in a sterile microcentrifuge tube.
- Add DMSO: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **ARRY-382** powder.
- Dissolve the compound:
  - Vortex the tube vigorously for 1-2 minutes.
  - If the compound is not fully dissolved, sonicate the solution for 5-10 minutes. [\[2\]](#)

- Visually inspect the solution to ensure there is no particulate matter.
- Aliquot and store: Aliquot the stock solution into single-use, sterile microcentrifuge tubes. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).<sup>[1][2]</sup>

## Workflow for Assessing ARRY-382 Solubility and Stability

The following diagram outlines a general workflow for determining the solubility and stability of **ARRY-382** in DMSO.





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## References

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